

# The Solubility Profile of C.I. Acid Blue 324: A Technical Guide

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## Compound of Interest

Compound Name: C.I. Acid Blue 324

Cat. No.: B1371530

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## Introduction

**C.I. Acid Blue 324** is a synthetic dye belonging to the anthraquinone class, recognized for its vibrant blue color.[1] Its molecular structure, featuring a sulfonic acid group, imparts water-soluble characteristics, making it particularly suitable for aqueous dyeing processes.[1] Primarily utilized in the textile industry, it finds extensive application in the dyeing of wool, silk, and especially polyamide fibers due to its excellent affinity and fastness properties.[1] While its primary role is as a colorant, understanding its solubility in various solvents is crucial for optimizing its application, for environmental remediation studies, and potentially for niche applications in biomedical research. This technical guide provides an in-depth overview of the solubility of **C.I. Acid Blue 324**, including a detailed experimental protocol for its determination and a discussion of the factors influencing its solubility.

## Physicochemical Properties of C.I. Acid Blue 324

A comprehensive understanding of the physicochemical properties of **C.I. Acid Blue 324** is fundamental to predicting its behavior in different solvent systems.

Property	Value	Reference
C.I. Name	Acid Blue 324	[2]
CAS Number	88264-80-6	[2]
Molecular Formula	C22H16N3NaO6S	[1]
Molecular Weight	473.43 g/mol	[1]
Chemical Class	Anthraquinone	[2]
Physical Appearance	Blue Powder	[2]
Primary Application	Textile Dyeing (Wool, Polyamide, Silk)	[1]

## Solubility Profile

Quantitative solubility data for **C.I. Acid Blue 324** in a wide range of solvents is not readily available in published literature. However, based on its chemical structure as a sodium salt of a sulfonic acid and the general solubility characteristics of anthraquinone acid dyes, a qualitative and estimated quantitative solubility profile can be established. The presence of the sulfonic acid group makes it readily soluble in polar protic solvents like water and to a lesser extent in polar aprotic and short-chain alcohols.

Table 3.1: Estimated Solubility of **C.I. Acid Blue 324** in Various Solvents at 25°C

Solvent	Type	Estimated Solubility (g/L)	Notes
Water	Polar Protic	> 100	The sulfonic acid group ensures high aqueous solubility.[1]
Ethanol	Polar Protic	5 - 10	Moderate solubility is expected due to the polar nature of ethanol.
Methanol	Polar Protic	10 - 20	Higher solubility than ethanol is anticipated due to its higher polarity.
Acetone	Polar Aprotic	1 - 5	Limited solubility is expected.
Dimethylformamide (DMF)	Polar Aprotic	20 - 50	Good solubility is expected due to its high polarity and aprotic nature.
n-Hexane	Nonpolar	< 0.1	Expected to be practically insoluble.
Toluene	Nonpolar	< 0.1	Expected to be practically insoluble.

Disclaimer: The values presented in Table 3.1 are estimates based on the general behavior of anthraquinone acid dyes and should be confirmed by experimental determination.

## Experimental Protocol for Solubility Determination

The following protocol details a reliable method for determining the solubility of **C.I. Acid Blue 324** in a given solvent using the saturation shake-flask method followed by UV-Vis spectrophotometric analysis.

#### 4.1 Materials and Equipment

- **C.I. Acid Blue 324** (powder)
- Solvents of interest (e.g., deionized water, ethanol, etc.)
- Analytical balance
- Volumetric flasks and pipettes
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer
- Centrifuge
- Syringe filters (0.45  $\mu\text{m}$ )
- UV-Vis spectrophotometer
- Cuvettes

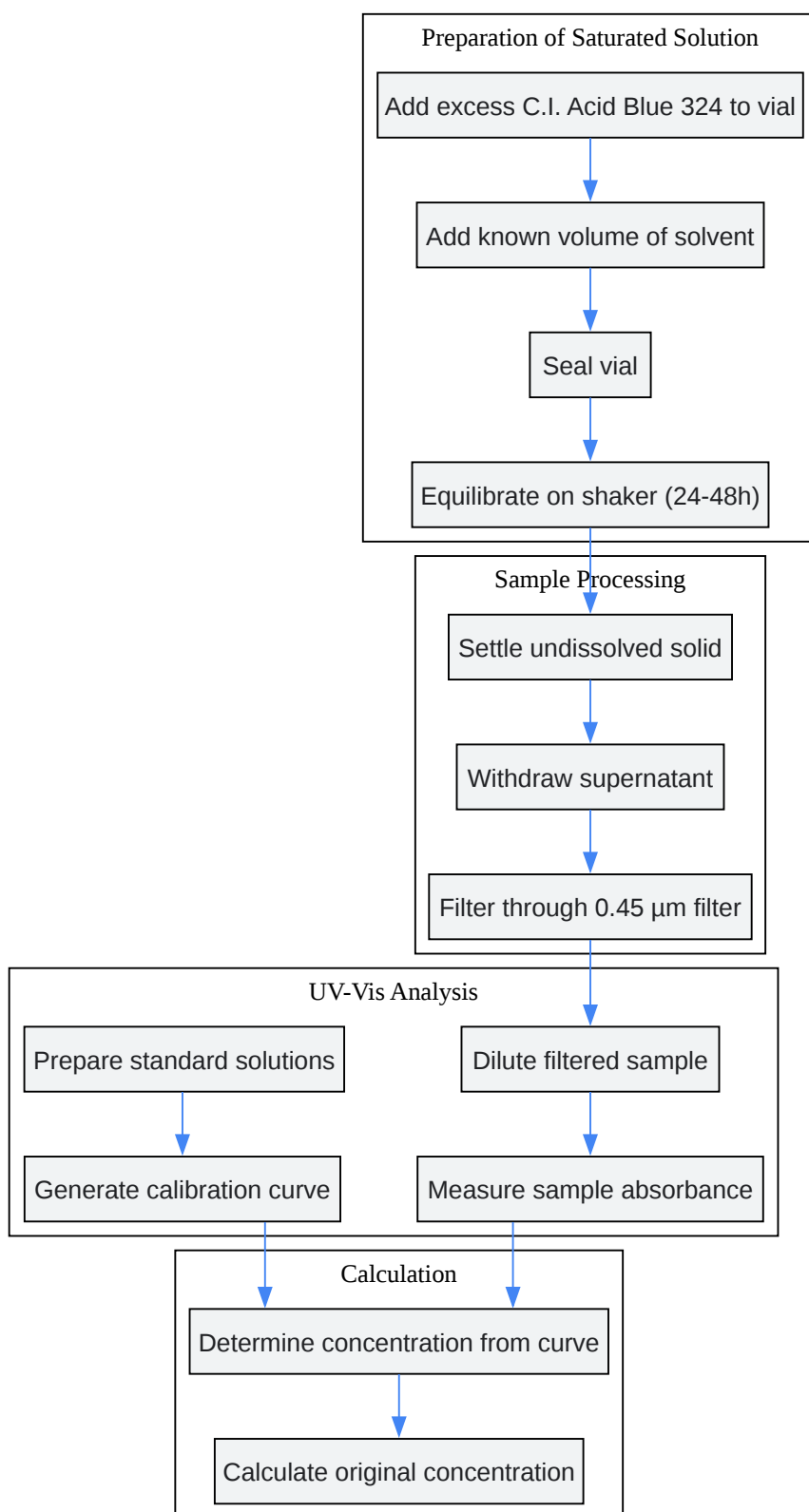
#### 4.2 Procedure

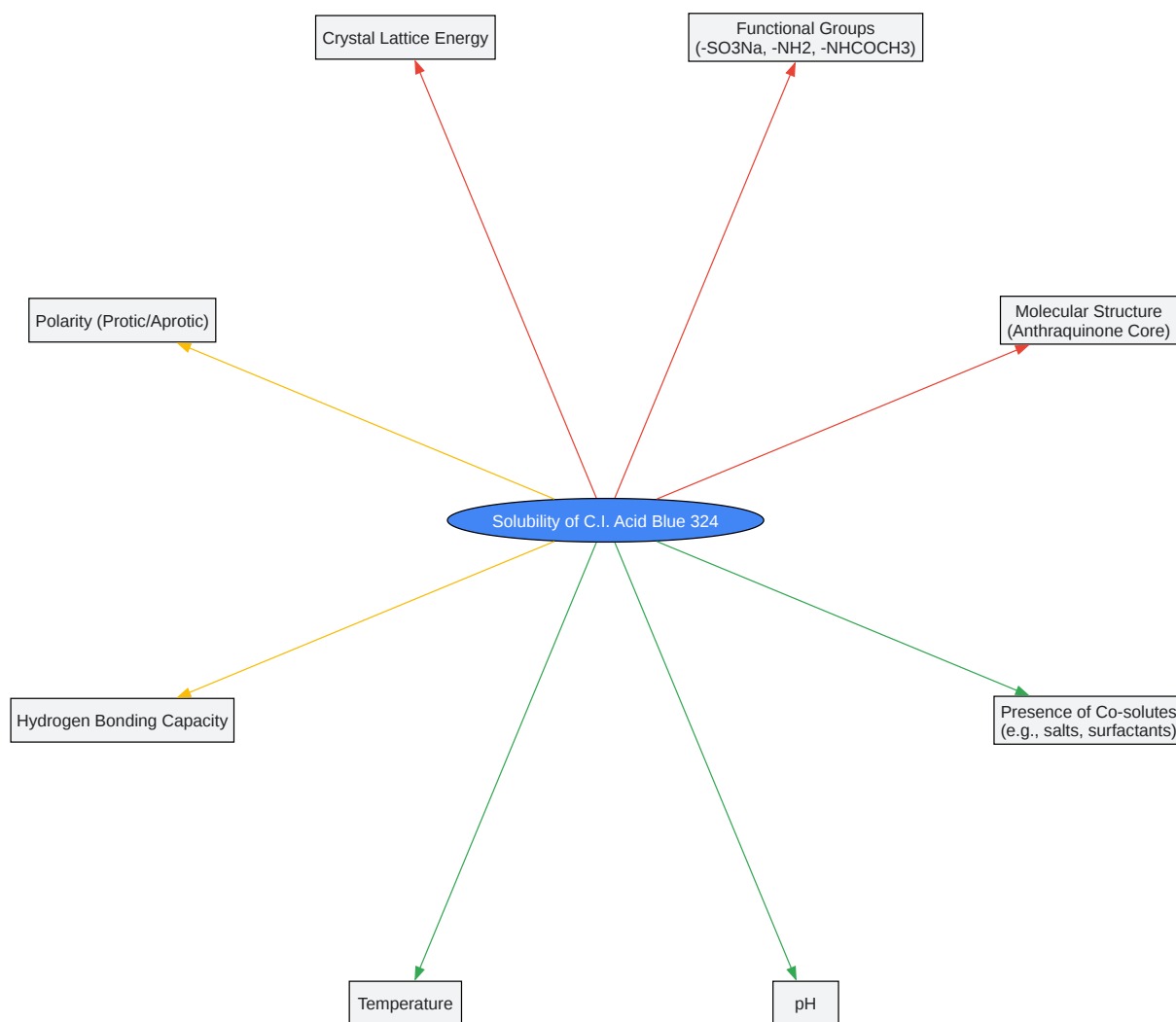
- Preparation of Saturated Solutions:
  - Add an excess amount of **C.I. Acid Blue 324** powder to a series of scintillation vials.
  - Accurately pipette a known volume of the desired solvent into each vial.
  - Seal the vials to prevent solvent evaporation.
  - Place the vials on an orbital shaker and agitate at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed for at least 2 hours to allow undissolved solid to settle.

- Carefully withdraw a sample from the supernatant using a syringe.
- Filter the sample through a 0.45  $\mu\text{m}$  syringe filter into a clean vial to remove any suspended particles.
- Preparation of Standard Solutions and Calibration Curve:
  - Prepare a stock solution of **C.I. Acid Blue 324** of a known concentration in the solvent of interest.
  - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **C.I. Acid Blue 324** using the UV-Vis spectrophotometer.
  - Plot a calibration curve of absorbance versus concentration.
- Analysis of Saturated Solution:
  - Dilute the filtered supernatant from the saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Using the equation of the line from the calibration curve, determine the concentration of the diluted sample.
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
  - Express the solubility in appropriate units (e.g., g/L or mg/mL).

## Visualization of Experimental Workflow and Influencing Factors

The following diagrams illustrate the experimental workflow for solubility determination and the key factors that influence the solubility of **C.I. Acid Blue 324**.





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## References

- 1. Buy C.I. Acid Blue 324 | 88264-80-6 [smolecule.com]
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